

"Ethyl 2-(2-chloroethoxy)acetate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Ethyl 2-(2-chloroethoxy)acetate**

Cat. No.: **B177131**

[Get Quote](#)

An In-depth Technical Guide to **Ethyl 2-(2-chloroethoxy)acetate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physicochemical properties of **Ethyl 2-(2-chloroethoxy)acetate**, a compound of interest in various chemical and pharmaceutical applications. This document outlines its fundamental molecular characteristics, a detailed protocol for its analysis, and a logical workflow for compound identification.

Core Molecular Data

The fundamental quantitative data for **Ethyl 2-(2-chloroethoxy)acetate** are summarized below.

| Property | Value | Citations |
|-------------------|--------------|---|
| Molecular Formula | C6H11ClO3 | [1] [2] [3] [4] [5] [6] |
| Molecular Weight | 166.60 g/mol | [1] [4] [5] [6] |

Hypothetical Experimental Protocol: Characterization of **Ethyl 2-(2-chloroethoxy)acetate**

This section details a standard methodology for the characterization and purity assessment of **Ethyl 2-(2-chloroethoxy)acetate** using Gas Chromatography-Mass Spectrometry (GC-MS).

Objective: To confirm the identity and determine the purity of an **Ethyl 2-(2-chloroethoxy)acetate** sample.

Materials:

- **Ethyl 2-(2-chloroethoxy)acetate** sample
- High-purity solvent (e.g., Dichloromethane or Ethyl Acetate)
- Internal Standard (e.g., Dodecane)

Equipment:

- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- Capillary column suitable for polar compounds (e.g., DB-5ms)
- Autosampler
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Standard Preparation:
 - Accurately weigh approximately 10 mg of a certified reference standard of **Ethyl 2-(2-chloroethoxy)acetate** and dissolve it in the chosen solvent in a 10 mL volumetric flask.
 - Add a known concentration of the internal standard.
 - Dilute to the mark with the solvent.
- Sample Preparation:

- Prepare the sample by following the same procedure as the standard preparation, using the test sample of **Ethyl 2-(2-chloroethoxy)acetate**.
- GC-MS Analysis:
 - Set up the GC-MS instrument with the following parameters (example):
 - Inlet Temperature: 250°C
 - Oven Program: Start at 60°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injection Volume: 1 µL
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Mass Range: 40-400 amu
- Data Analysis:
 - Identify the peak corresponding to **Ethyl 2-(2-chloroethoxy)acetate** in the chromatogram by comparing its retention time with that of the reference standard.
 - Confirm the identity by comparing the mass spectrum of the sample peak with the reference spectrum.
 - Calculate the purity of the sample by comparing the peak area of the analyte to the total peak area of all components in the chromatogram.

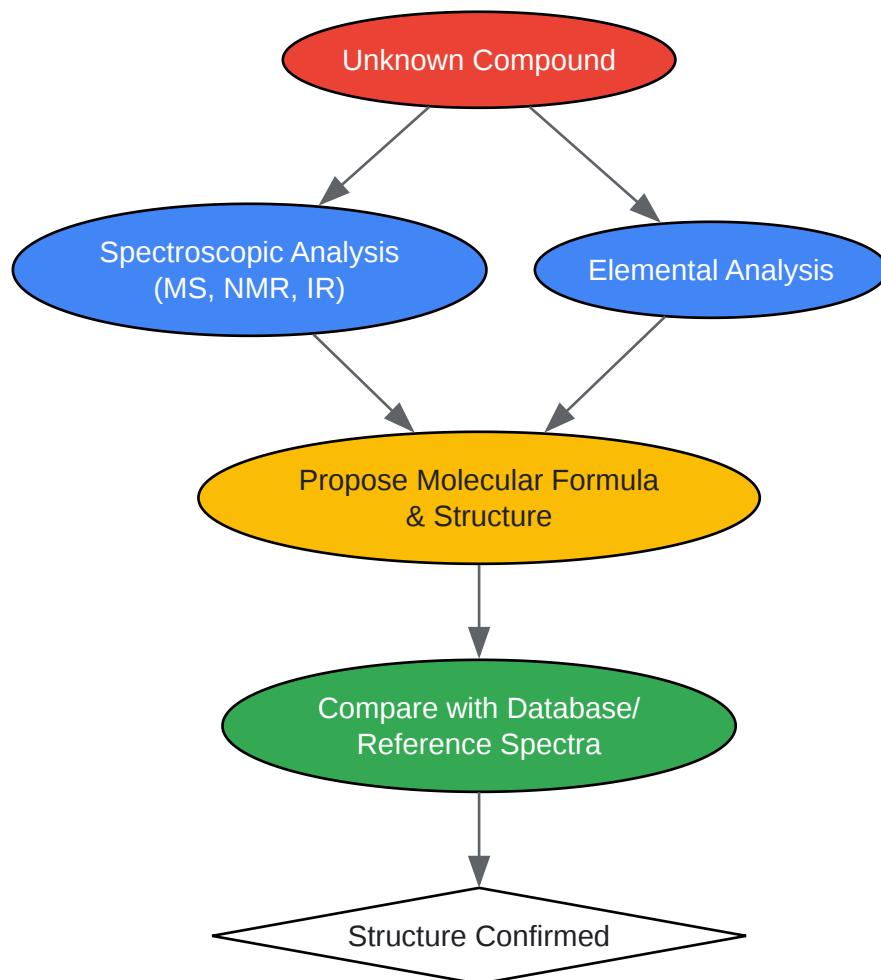
Visualization of Methodologies

The following diagrams illustrate the logical workflows relevant to the analysis of chemical compounds like **Ethyl 2-(2-chloroethoxy)acetate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for GC-MS analysis.



[Click to download full resolution via product page](#)

Caption: Logical workflow for compound identification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 2-(2-chloroethoxy)acetate | C6H11ClO3 | CID 10964894 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. Ethyl 2 (2-Chloroethoxy) Acetate, C6H11O3Cl, 17229-14-0, Butaneperoxoic Acid 2 Chloroethyl Ester [mallakchemicals.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. 2-(2-Chloroethoxy)ethyl acetate | C6H11ClO3 | CID 251808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ethyl 2-(2-Chloroethoxy)Acetate - Protheragen [protheragen.ai]
- To cite this document: BenchChem. ["Ethyl 2-(2-chloroethoxy)acetate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b177131#ethyl-2-2-chloroethoxy-acetate-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com